

Personal protective equipment for handling 2,4,6-Tribromoaniline

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Compound of Interest

Compound Name: 2,4,6-Tribromoaniline

Cat. No.: B120722

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Essential Safety and Handling Guide for 2,4,6-Tribromoaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,4,6-Tribromoaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

1. Hazard Identification and Health Effects

2,4,6-Tribromoaniline is a hazardous chemical that poses significant health risks.^{[1][2]} It is classified as toxic if swallowed, in contact with skin, or inhaled.^{[2][3]} Key hazards include:

- **Acute Toxicity:** Harmful or toxic if swallowed, inhaled, or absorbed through the skin.^{[1][2][3]}
- **Skin and Eye Irritation:** Causes skin irritation and serious eye irritation or damage.^{[1][2][3]}
- **Respiratory Irritation:** May cause respiratory irritation.^{[1][3]}
- **Systemic Effects:** May cause damage to organs through prolonged or repeated exposure.^[1] Ingestion and inhalation may lead to methemoglobinemia, characterized by cyanosis (bluish discoloration of the skin), convulsions, and potentially death.^[4]

2. Physical and Chemical Properties

A summary of the key quantitative data for **2,4,6-Tribromoaniline** is provided below for easy reference.

Property	Value
CAS Number	147-82-0
Molecular Formula	C ₆ H ₄ Br ₃ N
Molecular Weight	329.81 g/mol
Appearance	Solid
Melting Point	120 - 122 °C (248 - 252 °F)
Boiling Point	300 °C (572 °F)

Source: Sigma-Aldrich

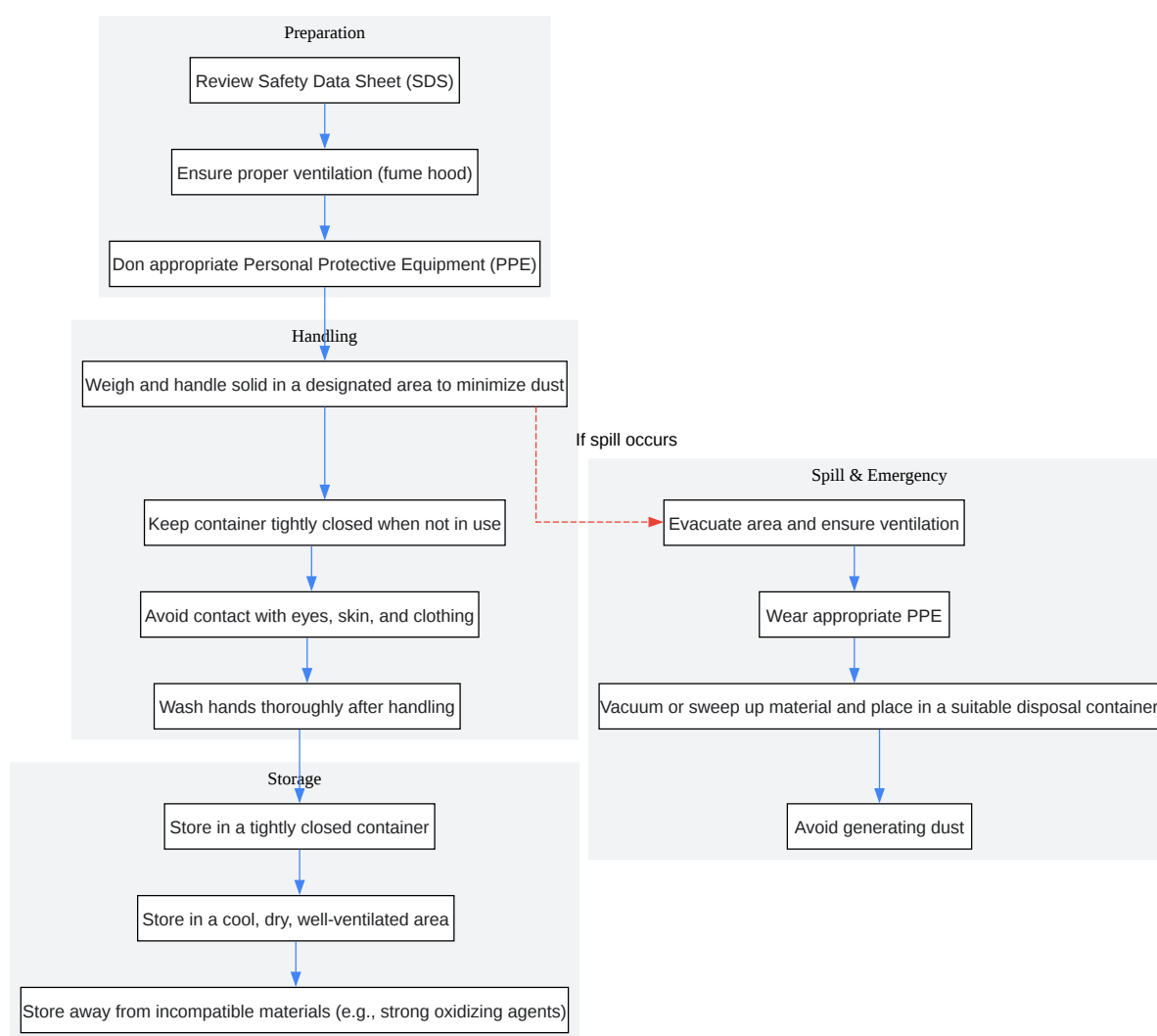
3. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,4,6-Tribromoaniline** to prevent exposure.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or glasses conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][4] A face shield may be required in situations with a higher risk of splashing.[5]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile, neoprene) and clothing to prevent skin exposure.[1][4] Contaminated work clothing should not be allowed out of the workplace.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced, especially when dust may be generated.[1]

4. Operational Plan: Step-by-Step Handling Procedure

Adherence to the following experimental workflow is crucial for the safe handling of **2,4,6-Tribromoaniline**.



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Caption: Workflow for the safe handling of **2,4,6-Tribromoaniline**.

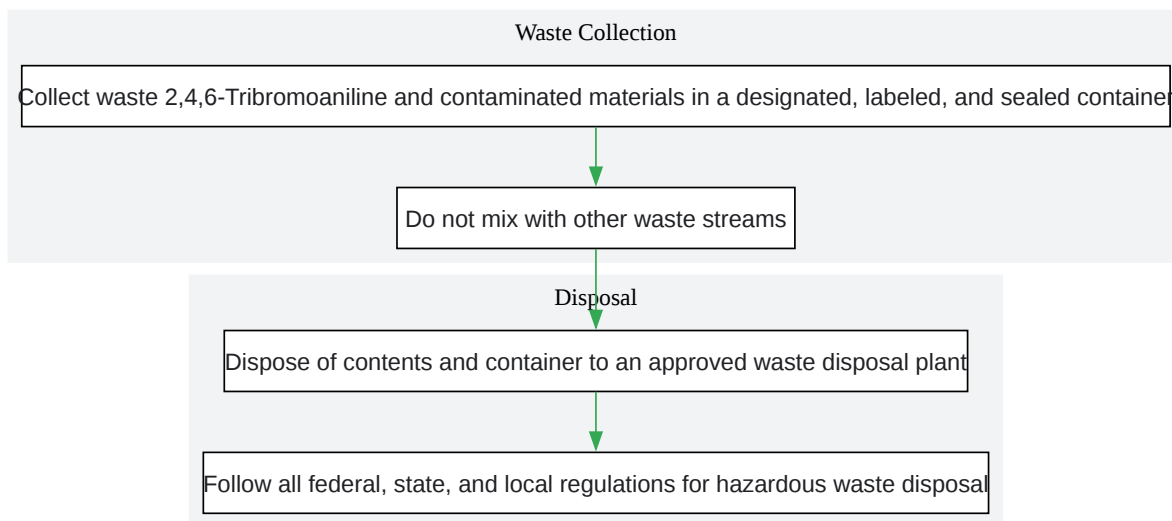
5. First Aid Measures

Immediate first aid is critical in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual from the exposure area to fresh air immediately.[4] If breathing is difficult, administer oxygen.[4] If breathing has stopped, provide artificial respiration using a mechanical device.[4] Seek immediate medical attention.[4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[4] Wash clothing before reuse.[4] Seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[1] Continue rinsing.[1] Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting.[4] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[4] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[4]

6. Disposal Plan

Proper disposal of **2,4,6-Tribromoaniline** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.



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